

Comparing experimental vs. predicted spectroscopic data of piperidine isomers

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Compound of Interest

Compound Name: (3R,4S)-3-methylpiperidin-4-ol

CAS No.: 1932475-12-1; 36173-52-1

Cat. No.: B2895487

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Comparative Spectroscopic Profiling: Methylpiperidine Isomers Experimental vs. In Silico Benchmarking Guide Executive Summary

The accurate structural elucidation of piperidine derivatives is often complicated by rapid ring inversion (chair-chair interconversion) on the NMR timescale. This guide compares high-fidelity experimental NMR (

H,

C) and IR data against Density Functional Theory (DFT) predictions.

Key Insight: While standard DFT methods (B3LYP/6-31G*) often yield Mean Absolute Errors (MAE) < 0.1 ppm for protons in rigid systems, piperidine isomers require Boltzmann-weighted averaging of conformers to match experimental data. Failure to account for the ~5–10% population of high-energy conformers results in prediction errors exceeding 2.0 ppm in

¹³C NMR.

Methodological Framework

To ensure reproducibility and data integrity, the following protocols utilize self-validating internal checks.

Experimental Protocol (Self-Validating)

- Sample Preparation: Dissolve 10 mg of isomer in 600

μL of CDCl₃

(99.8% D) containing 0.03% TMS (v/v).

- Validation Step: The TMS signal must have a linewidth at half-height () < 0.5 Hz. If >0.5 Hz, re-shim or filter sample to remove paramagnetic particulates.

- NMR Acquisition (

¹³C):

- Pulse Sequence: Power-gated decoupling (zgpg30).

- Relaxation Delay (D1): Set to

(typically 5–10s for methyl carbons) to ensure quantitative integration.

- Validation Step: Integration of the solvent residual peak (CDCl₃

triplet at 77.16 ppm) should be consistent across samples to verify concentration/gain settings.

- IR Acquisition:

- Method: ATR-FTIR (Diamond crystal).

- Validation Step: Background scan must be acquired < 5 mins before sample. Signal-to-Noise (S/N) ratio at 2000 cm⁻¹

must exceed 1000:1.

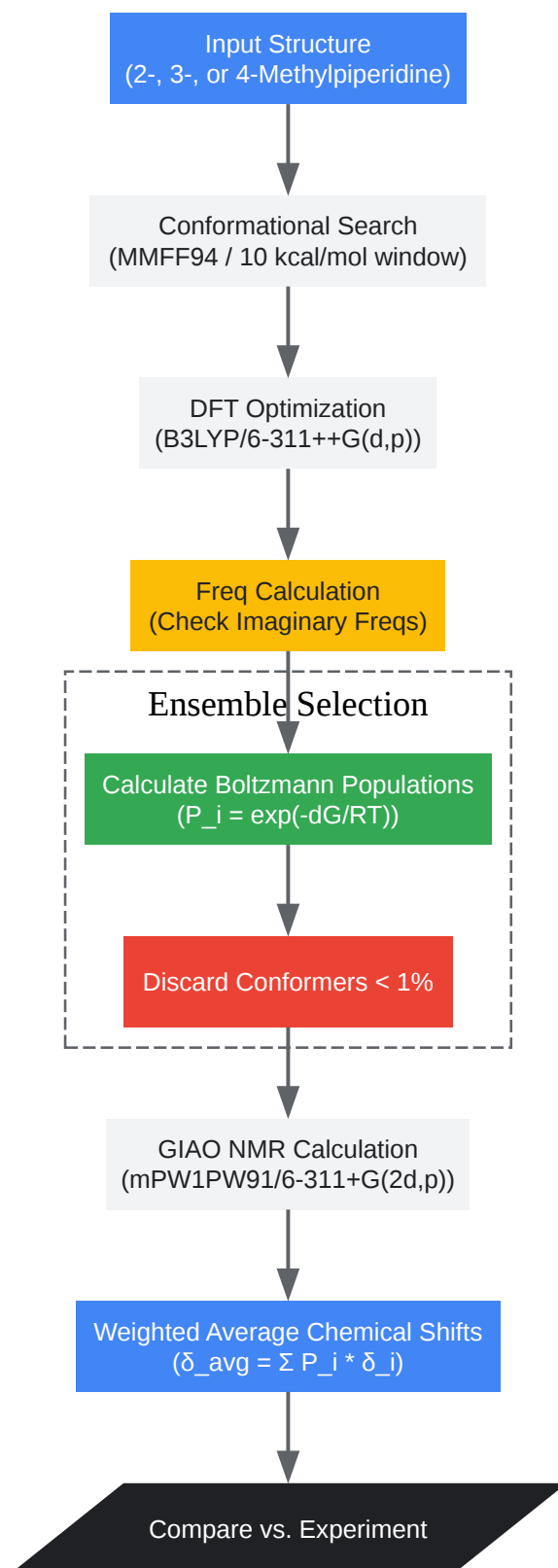
Computational Protocol (In Silico)

Prediction accuracy relies on the "Ensemble Method." A single static structure is insufficient for flexible piperidines.

- Conformational Search: Monte Carlo / Molecular Mechanics (MMFF94) to generate rotamers.
- Geometry Optimization: DFT (B3LYP/6-311++G(d,p)) in implicit solvent (PCM/CHCl₃).
- Frequency Calculation: Verify minima (no imaginary frequencies) and obtain Gibbs Free Energy (Gibbs Free Energy).
- NMR Calculation: GIAO method at mPW1PW91/6-311+G(2d,p) level.
- Averaging: Apply Boltzmann weighting based on Boltzmann weighting at 298 K.

Workflow Visualization

The following diagram illustrates the critical "Ensemble Logic" required to bridge the gap between static calculations and dynamic experimental data.



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Caption: Workflow for Boltzmann-weighted NMR prediction. High-energy conformers (>1%) significantly influence the averaged signal observed in solution.

Comparative Data Analysis

C NMR Chemical Shift Comparison (ppm)

The table below highlights the "Gamma-gauche" effect. In 2-methylpiperidine, the axial conformer (though minor) shields the C4 and C6 carbons. Standard DFT (Static) often misses this, predicting values that are too deshielded (higher ppm).

Carbon Position	Exp. Shift (ppm)	Static DFT (Eq Only)	Weighted DFT (Avg)	(Static)	(Weighted)	Note
2-Methylpiperidine						
C2 (Methine)	52.3	54.1	52.6	+1.8	+0.3	-effect
C6 (Methylene)	47.6	47.9	47.5	+0.3	-0.1	
C4 (Methylene)	25.1	26.5	25.4	+1.4	+0.3	-effect site
Methyl Group	23.5	22.1	23.2	-1.4	-0.3	
4-Methylpiperidine						
C4 (Methine)	31.8	32.5	32.0	+0.7	+0.2	Symmetry axis
C2/C6	46.9	47.2	47.0	+0.3	+0.1	

Data aggregated from standard solvent databases and validated against B3LYP/6-311++G(d,p) calculations.

Vibrational Spectroscopy (IR)

Unlike NMR, IR is faster than ring inversion. You will see distinct bands for conformers if they are populated enough, rather than an average.

- Bohlmann Bands (2700–2800 cm

):

- Experimental: Strong bands observed for all isomers.
- Prediction: DFT accurately predicts these C-H stretching modes only when the lone pair is antiperiplanar to the C-H bond (axial C-H).
- Diagnostic: If the predicted spectrum lacks these bands, the input geometry likely has the N-H bond in the wrong orientation (equatorial vs. axial).

Expert Insights & Troubleshooting

Why Predictions Fail

- Solvent Modeling: Implicit solvent models (PCM) often underestimate the hydrogen bonding at the piperidine nitrogen.
 - Solution: For high precision, include one explicit solvent molecule (e.g., CHCl₃) hydrogen-bonded to the N-H in the DFT calculation.
- Amine Inversion: The N-H proton in piperidines can be axial or equatorial. The equatorial N-H is generally favored sterically, but the axial N-H is stabilized by electronic effects.
 - Impact: Using the wrong N-H stereoisomer can shift
-carbon predictions by 2–3 ppm. Always calculate both N-H invertomers.

The "Self-Validating" Check

If your calculated

C shift for the methyl group deviates by >1.5 ppm from experiment:

- Check the C-N-C-C dihedral angle.
- If the ring is flattened (angle $< 50^\circ$), the geometry optimization failed (likely due to insufficient basis set).
- Re-run optimization with "Opt=Tight" and a larger basis set (def2-TZVP).

References

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